

# Trehalulose as a structural isomer of sucrose.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trehalulose

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An In-depth Technical Guide to **Trehalulose**: A Structural Isomer of Sucrose

For Researchers, Scientists, and Drug Development Professionals

## Introduction

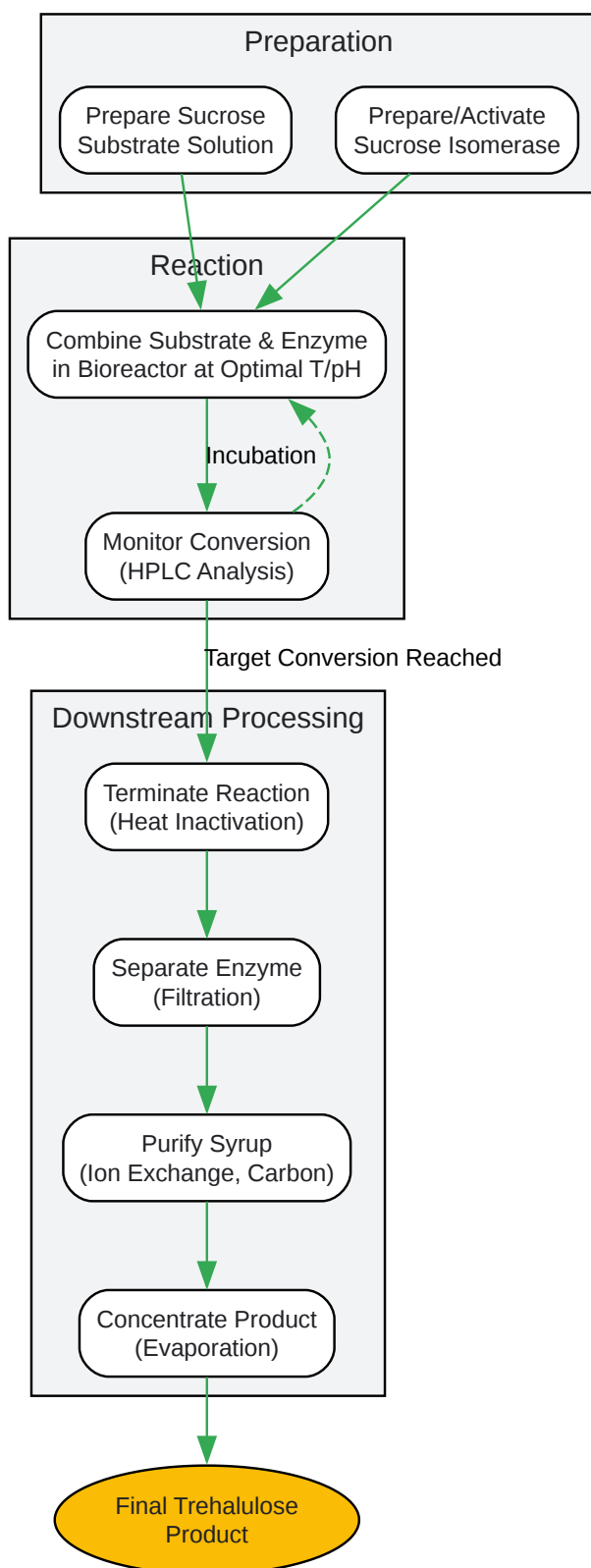
**Trehalulose** is a naturally occurring disaccharide and a structural isomer of sucrose.[1][2] Composed of a glucose and a fructose unit, it is found in small quantities in honey and is notably present as the primary sugar in the honeydew of the silverleaf whitefly.[1][2] Unlike sucrose, which features an  $\alpha$ -1,2 glycosidic bond, **trehalulose** is characterized by a more stable  $\alpha$ -1,1 linkage between the glucose and fructose moieties.[3] This structural distinction imparts unique physicochemical and physiological properties, including a lower glycemic index, non-cariogenicity, and high resistance to crystallization.[1] These attributes position **trehalulose** as a functional sweetener and a molecule of interest for applications in the food, beverage, and pharmaceutical industries. This guide provides a comprehensive technical overview of its chemistry, synthesis, metabolism, and functional applications.

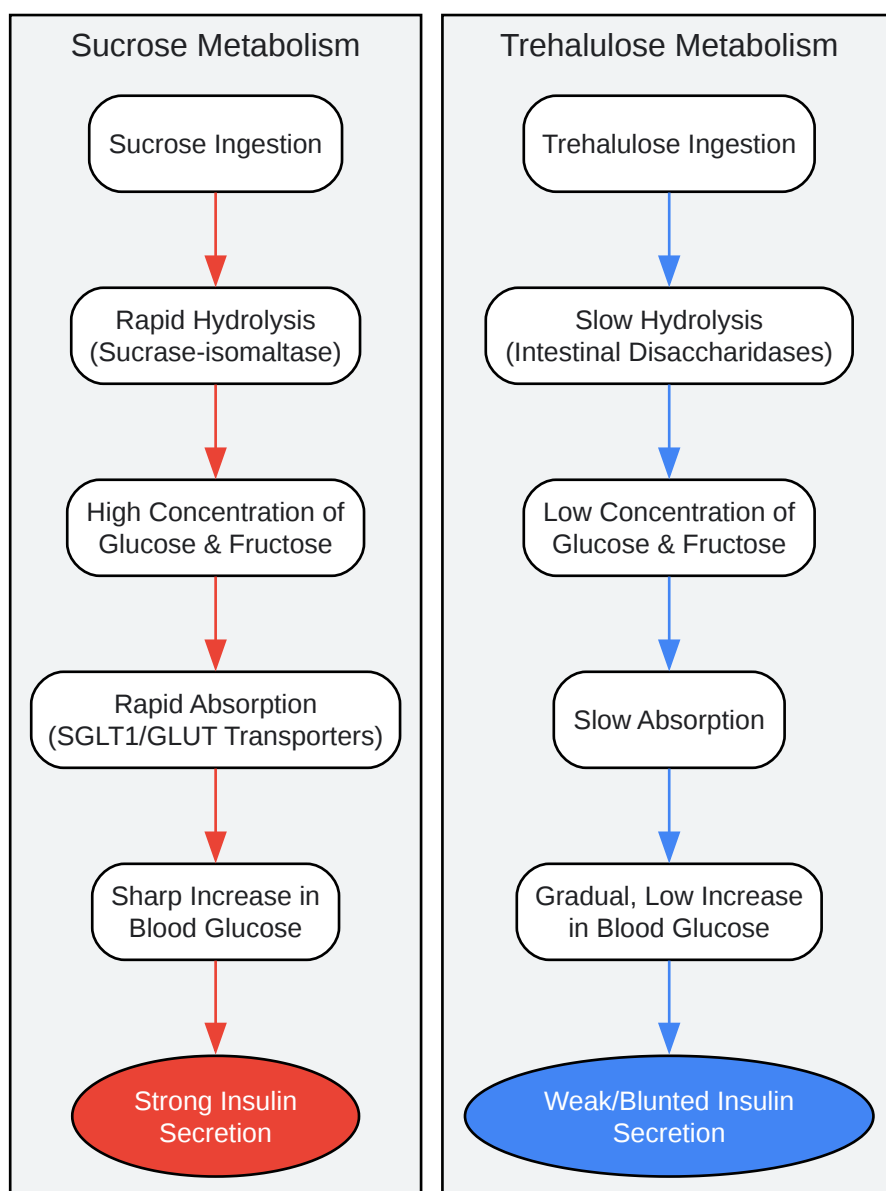
## Chemical Structure: Sucrose vs. Trehalulose

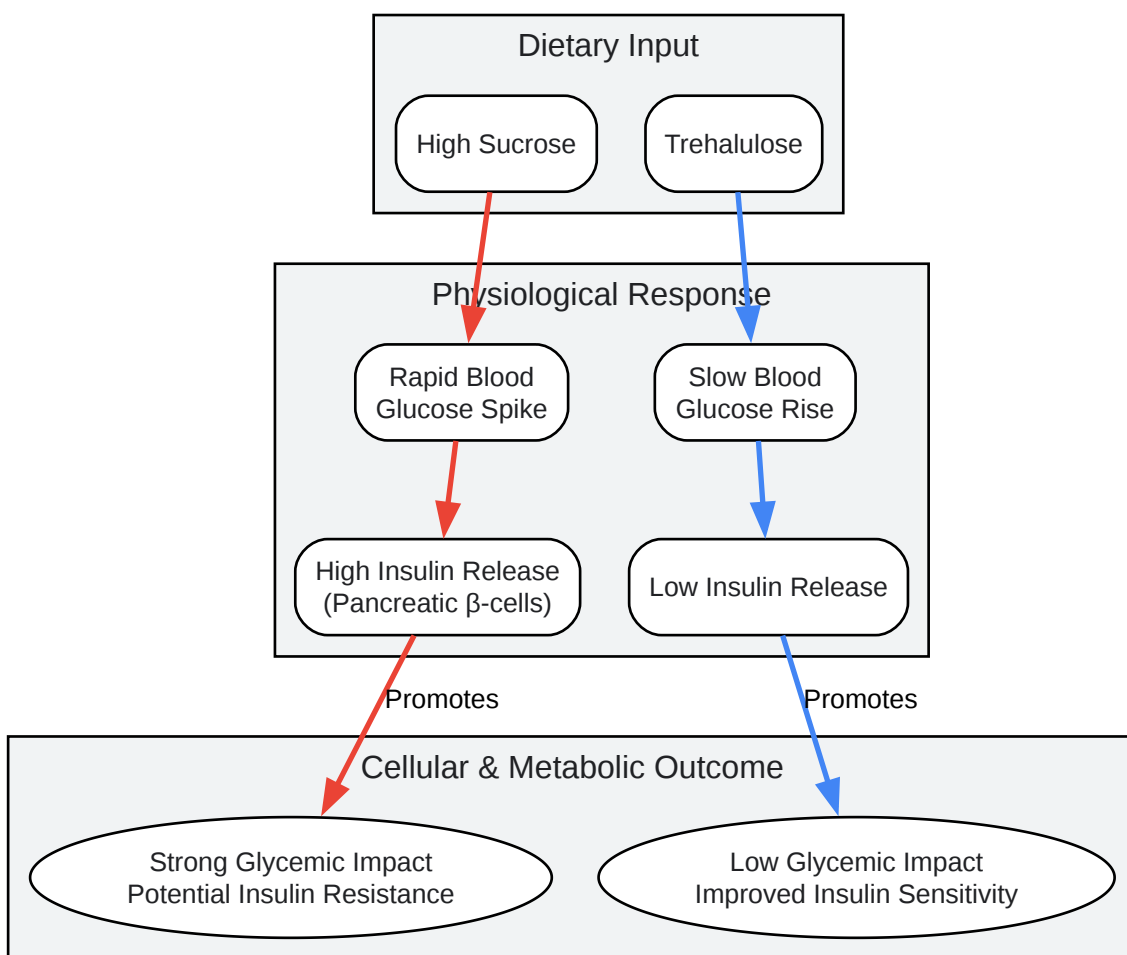
Sucrose and **trehalulose** share the same chemical formula ( $C_{12}H_{22}O_{11}$ ), yet their structural arrangement is fundamentally different, leading to distinct chemical behaviors.[4]

- **Sucrose:** The structure is  $\alpha$ -D-glucopyranosyl-(1  $\rightarrow$  2)- $\beta$ -D-fructofuranoside. The glycosidic bond links the anomeric carbon of glucose (C1) to the anomeric carbon of fructose (C2). This linkage involves the reducing ends of both monosaccharides, making sucrose a non-reducing sugar.

- **Trehalulose:** The systematic name is 1-O- $\alpha$ -D-glucopyranosyl-D-fructose.[1] The glycosidic bond is an  $\alpha$ -1,1 linkage, connecting the anomeric carbon of glucose (C1) to the C1 carbon of fructose.[3] Because the anomeric carbon of the fructose unit is not involved in this bond, **trehalulose** is a reducing sugar.[1][2] In solution, the fructose component of **trehalulose** exists predominantly in the pyranose form.[3]







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## References

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- To cite this document: BenchChem. [Trehalulose as a structural isomer of sucrose.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b037205#trehalulose-as-a-structural-isomer-of-sucrose>]

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